

what is the chemical structure of adipimide

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Compound of Interest

Compound Name: *Adipimide*

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Adipimide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Adipimide, a dicarboxylic acid amide, serves as a crucial intermediate in various chemical syntheses, most notably in the production of polyamides like Nylon 66. This document provides an in-depth technical overview of **adipimide**, encompassing its chemical structure, physicochemical properties, synthesis methodologies, and safety considerations. The information is tailored for professionals in research, chemical sciences, and drug development, presenting quantitative data in accessible formats and detailing experimental protocols.

Chemical Structure and Identification

Adipimide, systematically named hexanediamide, is the organic compound with the chemical formula $C_6H_{12}N_2O_2$.^{[1][2]} It consists of a six-carbon aliphatic chain with amide functional groups at both termini.

Molecular Representations:

- SMILES: NC(=O)CCCCC(N)=O
- InChI: 1S/C6H12N2O2/c7-5(9)3-1-2-4-6(8)10/h1-4H2,(H2,7,9)(H2,8,10)[1][2]
- InChIKey: GVNWZKBFMFUVNX-UHFFFAOYSA-N[1][2]

Structural Diagram:

A visual representation of the chemical structure of **adipimide** is presented below.

 Chemical structure of adipimide *Caption: Chemical structure of **Adipimide** (hexanediamide).*

Physicochemical Properties

A summary of the key physical and chemical properties of **adipimide** is provided in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	144.17 g/mol	[1][2][3]
Appearance	White to almost white powder or chunks	[1][4]
Melting Point	220-229 °C	[1][4]
Boiling Point	262.78 °C (rough estimate)	[4]
Density	1.1804 g/cm ³ (rough estimate)	[4]
Solubility in Water	4.4 g/L at 12 °C	[1][4]
Solubility in other solvents	Soluble in formic acid (50 mg/mL)	[4]
pKa	16.26 ± 0.40 (Predicted)	[4]

Experimental Protocols: Synthesis of Adipimide

Adipimide can be synthesized through several routes. The following sections detail the methodologies for its preparation.

Laboratory Scale Synthesis from Dimethyl Adipate

A common laboratory-scale synthesis involves the ammonolysis of an adipic acid ester.

Methodology:

- **Reaction Setup:** In a suitable reaction vessel, place dimethyl adipate.
- **Ammonolysis:** Add concentrated aqueous ammonia to the dimethyl adipate.
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or with gentle heating to drive the reaction to completion.
- **Isolation:** The solid **adipimide** product precipitates from the reaction mixture.
- **Purification:** The crude product is collected by filtration, washed with a suitable solvent (e.g., cold water or ethanol) to remove unreacted starting materials and byproducts, and then dried.

Industrial Production via Polycondensation of Adipic Acid and Hexamethylenediamine

Industrially, adipamide is a key intermediate in the production of Nylon 66.^[5]

Methodology:

- **Salt Formation:** Adipic acid and hexamethylenediamine are reacted in water to form a nylon salt, hexamethylene diammonium adipate.^[5]
- **Polycondensation:** The aqueous salt solution is then heated, typically in an autoclave, to initiate polycondensation.^[5] Water is removed during this process to drive the equilibrium towards the formation of the polyamide.^[5] Adipamide units are formed as the fundamental repeating unit of the polymer chain.

Biosynthesis from Glucose

A more recent and sustainable approach involves the biosynthesis of adipamide from renewable resources like glucose.

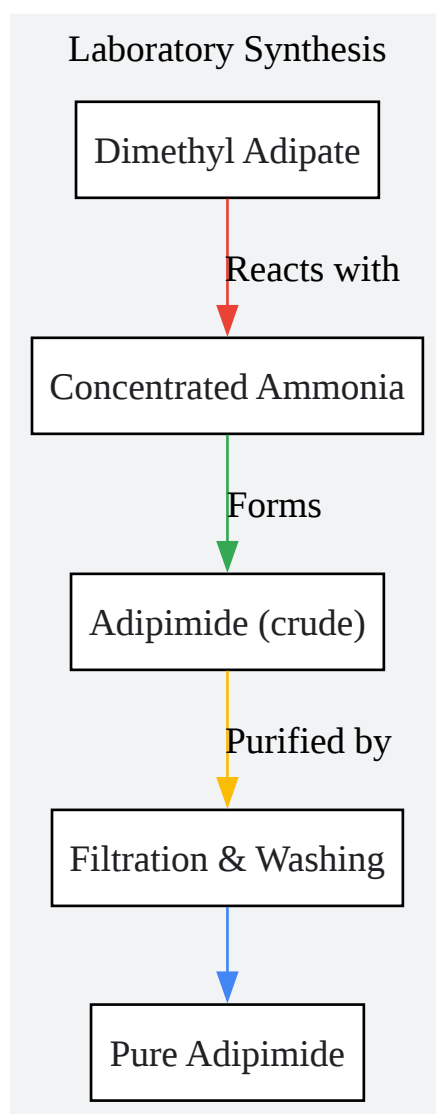
Methodology:

- **Preparation of Glucaric Acid Potassium Salt:** Glucose is oxidized using nitric acid and sodium nitrite in the presence of potassium hydroxide to form potassium glucarate.

- Formation of Glucaramide: The potassium glucarate is then treated with an acid to remove the potassium ions, followed by a reaction to form glucaramide.
- Conversion to Adipamide: Glucaramide is subsequently mixed with a catalyst in a solution of hydrogen bromide and acetic acid. This mixture is then subjected to high pressure and temperature with hydrogen gas to produce adipamide.

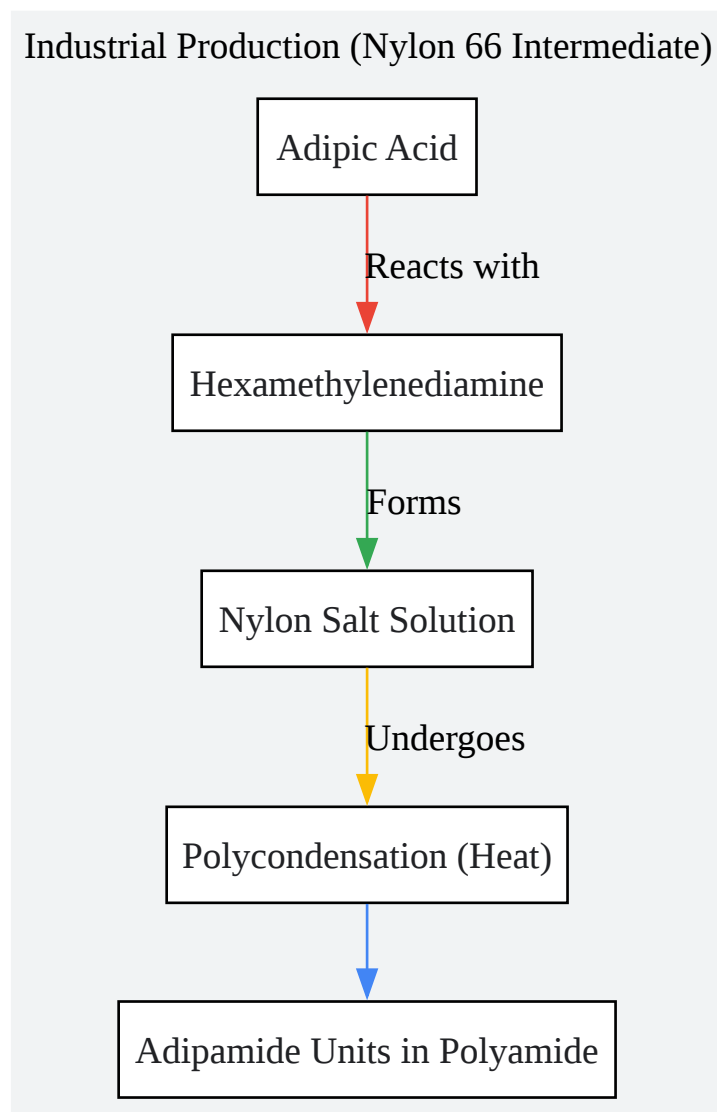
Workflow and Process Visualization

The following diagrams illustrate the logical flow of the synthesis processes for **adipimide**.



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Caption: Laboratory synthesis workflow for **adipimide**.



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Caption: Industrial production workflow of adipamide units.

Safety and Handling

Adipamide is considered stable and combustible but is incompatible with strong oxidizing agents.[4] Upon combustion, it can release toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[4] Exposure may cause irritation to the skin, eyes, and respiratory system.

[4] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this chemical.

Biological Activity

While **adipimide** itself is primarily recognized as a chemical intermediate, the broader class of diamide compounds has been investigated for various biological activities. For instance, some synthetic diamide derivatives have shown insecticidal properties by targeting ryanodine receptors in insects.[6] Other studies have explored the antibacterial and cytotoxic activities of novel diamide compounds isolated from natural sources.[7][8] However, specific biological signaling pathways directly involving **adipimide** are not well-documented in the current scientific literature.

Conclusion

Adipimide is a well-characterized diamide with significant industrial importance. Its synthesis is achievable through various methods, from traditional laboratory techniques to modern biosynthetic routes. The comprehensive data on its physicochemical properties and established synthesis protocols provide a solid foundation for its application in research and development, particularly in the field of polymer chemistry. Further exploration into the potential biological activities of **adipimide** and its derivatives could open new avenues for its application in drug development and agrochemicals.

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Email: info@benchchem.com